

Application of (-)- α -Himachalene in Pest Control: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: (-)- α -Himachalene

Cat. No.: B1249199

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Introduction:

(-)- α -Himachalene, a bicyclic sesquiterpene hydrocarbon, is a prominent constituent of the essential oils of various *Cedrus* species, notably Atlas cedar (*Cedrus atlantica*) and Himalayan cedar (*Cedrus deodara*).^{[1][2]} This natural compound has garnered significant interest in the field of pest management due to its insecticidal, larvicidal, and repellent properties. As a potential botanical insecticide, (-)- α -himachalene offers a promising and more environmentally benign alternative to synthetic pesticides. This document provides a comprehensive overview of the current knowledge on the application of (-)- α -himachalene in pest control, including its biological activities, putative mechanisms of action, and detailed protocols for its evaluation.

Data Presentation: Efficacy of (-)- α -Himachalene and Related Compounds

Quantitative data on the efficacy of pure (-)- α -himachalene is limited in publicly available literature. However, studies on essential oils rich in α -himachalene and on related terpenes provide valuable insights into its potential as a pest control agent. The following tables summarize the available data for these related substances to offer a comparative context.

Table 1: Fumigant Toxicity of Terpenes against Stored-Product Pests

Compound	Pest Species	Exposure Time (h)	LC50 (µl/mL air)	Reference
α-Pinene	Callosobruchus analis	12	0.03	[3]
α-Pinene	Stegobium paniceum	12	0.12	[3]
α-Pinene	Sitophilus oryzae	12	1.21	[3]
α-Pinene	Tribolium castaneum	12	1.43	[3]
α-Humulene	Sitophilus oryzae	168	0.03-8.5	[4]
Myrcene	Sitophilus oryzae	168	0.01-4.82	[4]

Table 2: Larvicidal Activity of Essential Oils and Terpenes against Mosquito Vectors

Source/Compound	Mosquito Species	LC50 (µg/mL)	Reference
Plectranthus barbatus EO (contains α-pinene)	Anopheles subpictus	84.20	[5]
Plectranthus barbatus EO (contains α-pinene)	Aedes albopictus	87.25	[5]
Plectranthus barbatus EO (contains α-pinene)	Culex tritaeniorhynchus	94.34	[5]
Eugenia punicifolia EO	Aedes aegypti	85.53	[6]
α-Pinene	Anopheles subpictus	32.09	[5]
α-Pinene	Aedes albopictus	34.09	[5]
α-Pinene	Culex tritaeniorhynchus	36.75	[5]

Table 3: Repellent Activity of Terpenes and Essential Oils

Source/Compound	Pest Species	ED50 (µg/cm²)	Reference
(+)-Cyclocolorenone	Sitophilus zeamais	2.0	[7][8]

Putative Mechanisms of Action

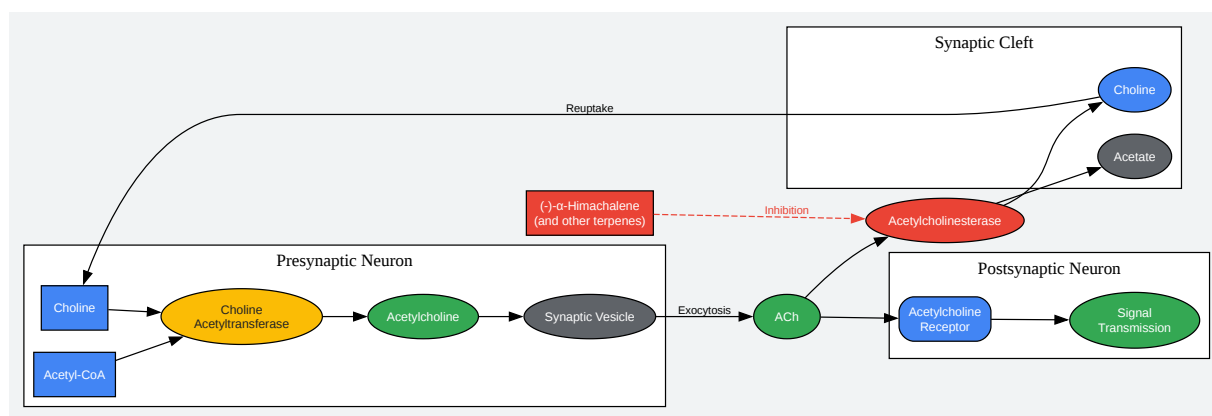
The precise molecular targets of (-)-α-himachalene in insects are not yet fully elucidated. However, research on terpenes and essential oils suggests several potential mechanisms of action that contribute to their insecticidal properties.

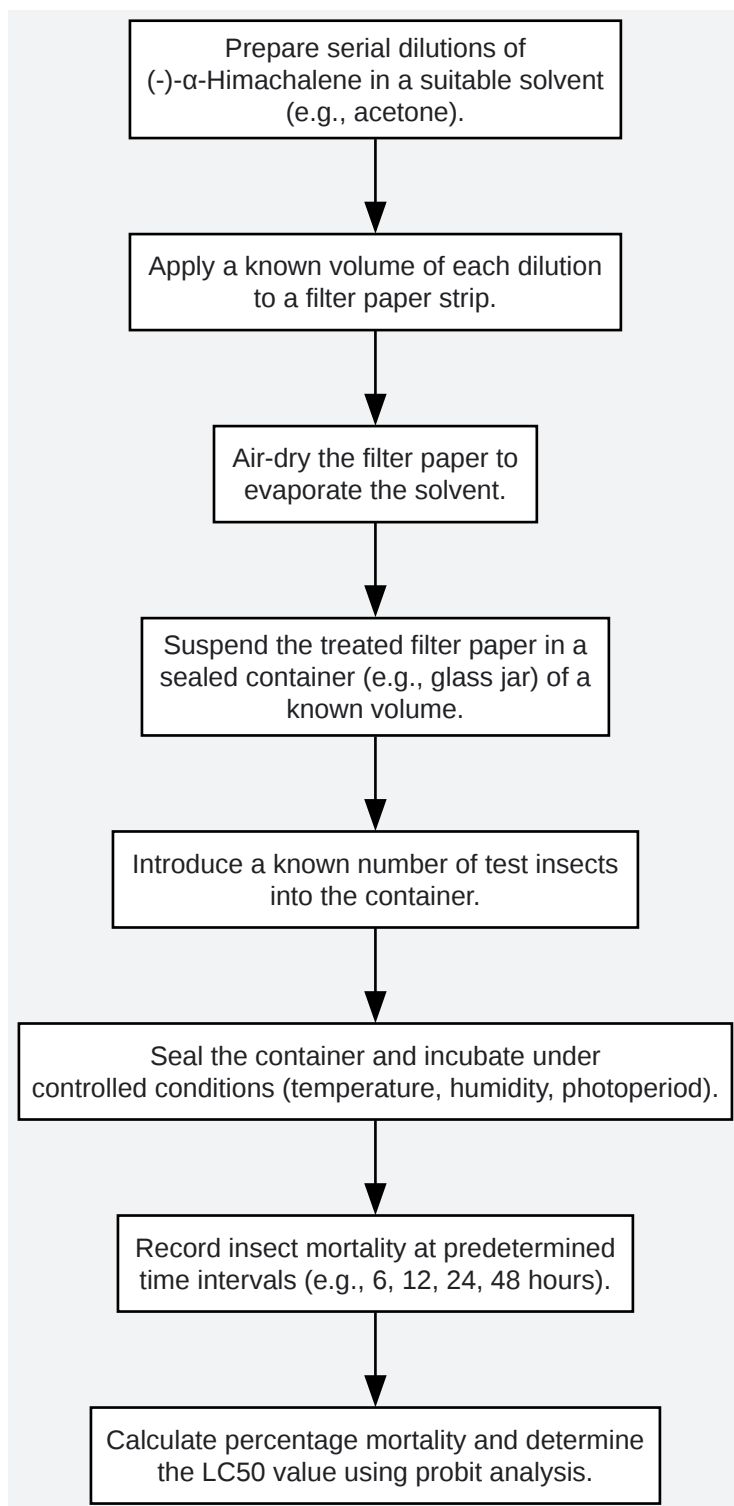
1. Neurotoxic Effects:

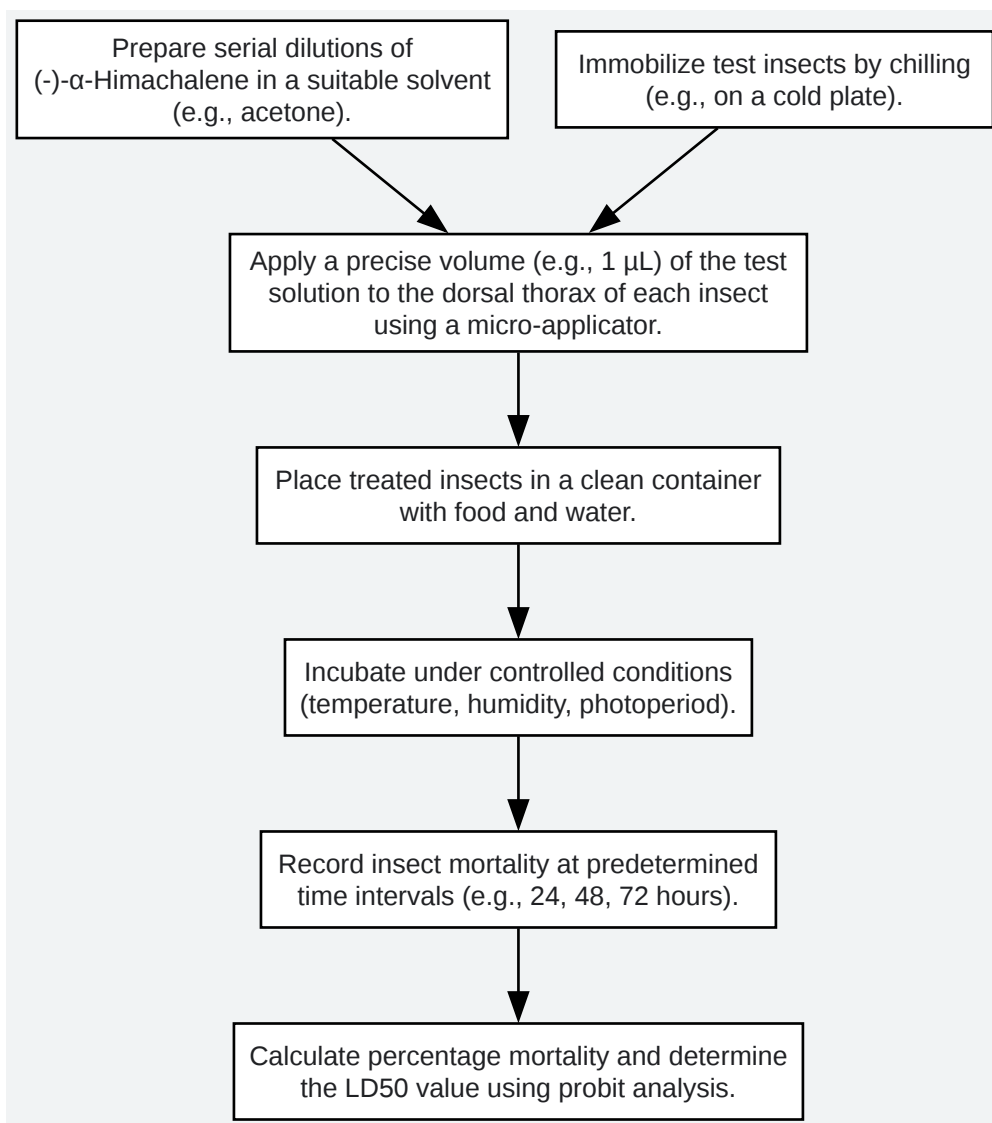
Many essential oil components, including terpenes, are known to be neurotoxic to insects. The primary modes of neurotoxicity are believed to involve the disruption of key neurotransmitter

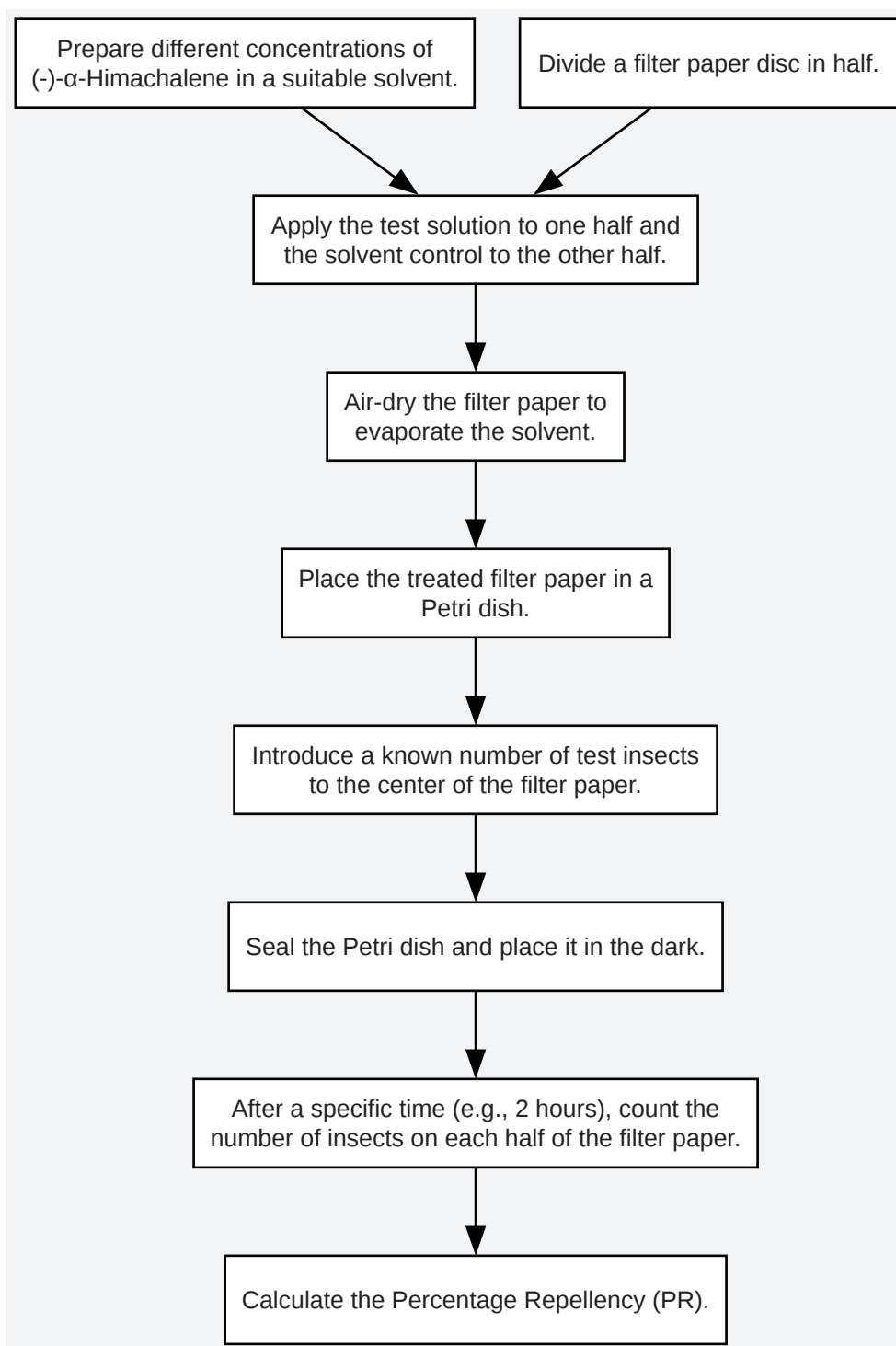
systems.

- **Acetylcholinesterase (AChE) Inhibition:** Acetylcholinesterase is a critical enzyme that breaks down the neurotransmitter acetylcholine in the synaptic cleft, terminating nerve impulses. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, paralysis, and eventual death of the insect. While direct evidence for (-)- α -himachalene is pending, other bicyclic monoterpenoids like α -pinene have been shown to inhibit AChE.
- **GABA Receptor Antagonism:** The γ -aminobutyric acid (GABA) receptor is the primary inhibitory neurotransmitter receptor in the insect central nervous system. Antagonists of this receptor block the influx of chloride ions, leading to hyperexcitation of the nervous system, convulsions, and mortality. Several insecticides target insect GABA receptors, and it is plausible that some terpenes could act at this site.^{[9][10]}
- **Octopamine Receptor Modulation:** Octopamine is a key neurotransmitter, neuromodulator, and neurohormone in insects, playing a role in various physiological processes, including behavior, memory, and movement.^{[11][12][13]} Compounds that interfere with octopaminergic signaling can disrupt these essential functions, leading to insecticidal effects. The structural similarity of some terpenes to octopamine suggests they may interact with its receptors.









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